

Personal protective equipment for handling 4-Decyn-3-one

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Compound of Interest

Compound Name: 4-Decyn-3-one

Cat. No.: B8691249

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Essential Safety and Handling Guide for 4-Decyn-3-one

Disclaimer: Specific safety and toxicological data for **4-Decyn-3-one** are not readily available in published literature. The following guidance is based on the general principles of laboratory safety and the known hazards of structurally similar compounds, such as unsaturated ketones. It is imperative to handle this compound with caution and to perform a thorough risk assessment before use.

This guide provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals handling **4-Decyn-3-one**.

Standard Operating Procedure (SOP) for Handling 4-Decyn-3-one

1. Hazard Assessment:

- Chemical Family: Unsaturated ketone.
- Potential Hazards:
 - Flammability: Assumed to be a combustible liquid.

- Skin and Eye Irritation: Likely to cause skin and eye irritation upon contact.
- Respiratory Irritation: Vapors may cause respiratory tract irritation.
- Toxicity: The toxicological properties have not been fully investigated. Handle as a potentially toxic substance.

2. Engineering Controls:

- Always handle **4-Decyn-3-one** in a properly functioning chemical fume hood.
- Ensure adequate ventilation in the laboratory.
- An emergency eyewash station and safety shower must be readily accessible.^[1]

3. Personal Protective Equipment (PPE):

- Eye and Face Protection: Chemical safety goggles are mandatory. A face shield should be worn when there is a risk of splashing.^[2]
- Skin Protection:
 - Wear a flame-resistant lab coat.
 - Use chemically resistant gloves. Nitrile or neoprene gloves are recommended for handling ketones and organic solvents.^{[3][4]} Inspect gloves for any signs of degradation or puncture before use.
 - Ensure legs and feet are covered by wearing long pants and closed-toe shoes.^[5]
- Respiratory Protection: If working outside of a fume hood or if aerosol generation is possible, a NIOSH-approved respirator with an organic vapor cartridge is recommended.

4. Handling Procedures:

- Before handling, review this guide and any available safety information.
- Transport the chemical in a secondary container.

- Ground and bond containers when transferring to prevent static discharge.
- Avoid direct contact with the skin, eyes, and clothing.
- Avoid inhalation of vapors.
- Wash hands thoroughly with soap and water after handling.

5. Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from heat, sparks, open flames, and other ignition sources.
- Store away from oxidizing agents and other incompatible materials.

6. Spill and Accident Procedures:

- Spill:
 - Evacuate the immediate area.
 - Wear appropriate PPE before cleaning up the spill.
 - Absorb the spill with an inert material (e.g., vermiculite, sand).
 - Collect the absorbed material into a sealed container for proper disposal.
 - Ventilate the area and wash the spill site after material pickup is complete.
- Personal Exposure: Refer to the First Aid Measures table below.

7. Waste Disposal:

- Dispose of waste in accordance with all local, state, and federal regulations.
- Collect waste in a designated, labeled, and sealed container.
- Do not pour down the drain.

Physical and Toxicological Properties

Property	Value
Molecular Formula	C ₁₀ H ₁₆ O
Molecular Weight	152.23 g/mol
Acute Toxicity	Data not available
Skin Corrosion/Irritation	Data not available
Serious Eye Damage/Irritation	Data not available
Respiratory or Skin Sensitization	Data not available
Carcinogenicity	Data not available

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention. [1]
Skin Contact	Immediately flush the skin with plenty of soap and water for at least 15 minutes. [6] Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [7] [8] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Experimental Workflow and Emergency Response Diagrams

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